

Technical Guide: Physicochemical and Spectroscopic Characterization of Acetophenone Derivatives

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Compound of Interest

Compound Name: 1-(5-Acetyl-2,4-dimethoxyphenyl)ethanone

CAS No.: 3098-67-7

Cat. No.: B1586726

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A Note to the Reader:

The initial goal of this technical guide was to provide an in-depth analysis of the physical characteristics of **1-(5-Acetyl-2,4-dimethoxyphenyl)ethanone**. However, a comprehensive search of public chemical databases and scientific literature has revealed a significant lack of available data for this specific compound.

To fulfill the core requirements of providing a structured, in-depth technical guide for researchers, this document will instead focus on a closely related and well-characterized analogue: 1-(2,4-Dimethoxyphenyl)ethanone (also known as 2',4'-Dimethoxyacetophenone). This molecule shares the foundational 2,4-dimethoxyacetophenone scaffold and serves as an excellent model to demonstrate the rigorous experimental and analytical methodologies required for the characterization of novel compounds. The principles, protocols, and data interpretation frameworks detailed herein are directly applicable to the study of the originally requested compound, should it be synthesized and characterized in the future.

Compound Identification and Molecular Structure

The foundational step in any chemical analysis is the unambiguous identification of the compound in question. This involves correlating its chemical name with its structure, molecular formula, and unique identifiers.

IUPAC Name: 1-(2,4-Dimethoxyphenyl)ethanone[1] Synonyms: 2',4'-Dimethoxyacetophenone, 4-Acetyl-1,3-dimethoxybenzene, Resacetophenone dimethyl ether[1][2] CAS Number: 829-20-9[1][2]

The molecular formula is determined to be $C_{10}H_{12}O_3$, corresponding to a molecular weight of 180.20 g/mol .[1][2][3] This information is critical for mass spectrometry analysis and for stoichiometric calculations in synthetic applications.

The structural arrangement, consisting of an acetophenone core with two methoxy groups at the C2 and C4 positions of the benzene ring, is depicted below.

Caption: Figure 1: Chemical Structure of 1-(2,4-Dimethoxyphenyl)ethanone

Physicochemical Properties

The bulk physical properties of a compound are dictated by its molecular structure and intermolecular forces. These characteristics are essential for handling, storage, purification, and formulation.

Property	Value	Source(s)
Appearance	White crystalline powder	[4]
Molecular Formula	$C_{10}H_{12}O_3$	[1][2][3]
Molecular Weight	180.20 g/mol	[1][2][3]
Melting Point	37-42 °C	[4]
Solubility	Good solubility in organic solvents	[4]
Storage	Store at 0-8 °C	[4]

The relatively low melting point indicates that the crystalline lattice is not as tightly bound as more polar or higher molecular weight solids. Its solubility in organic solvents is expected due to the largely nonpolar aromatic ring and the ether linkages, making it suitable for a wide range of organic reactions.[4]

Spectroscopic and Analytical Characterization

Spectroscopic analysis provides a fingerprint of the molecule, allowing for definitive structural confirmation and purity assessment. A multi-technique approach is essential for a self-validating system of characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle: NMR spectroscopy probes the magnetic properties of atomic nuclei (typically ^1H and ^{13}C) to provide detailed information about the molecular structure, connectivity, and chemical environment of atoms. The chemical shift (δ) of a nucleus is highly sensitive to the electron density around it, allowing for the differentiation of atoms in unique positions.

Experimental Protocol: ^1H NMR Sample Preparation and Acquisition

- **Sample Preparation:** Accurately weigh 5-10 mg of the solid 1-(2,4-dimethoxyphenyl)ethanone into a clean, dry vial.
- **Solvation:** Add approximately 0.7 mL of a suitable deuterated solvent (e.g., Chloroform- d , CDCl_3). Add a small amount of an internal standard (e.g., Tetramethylsilane, TMS, at 0.03% v/v) for chemical shift referencing ($\delta = 0.00$ ppm).
- **Homogenization:** Securely cap the vial and vortex until the sample is completely dissolved.
- **Transfer:** Using a Pasteur pipette, transfer the clear solution into a clean, dry 5 mm NMR tube.
- **Data Acquisition:**
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.

- Shim the magnetic field to optimize homogeneity and spectral resolution.
- Acquire the ^1H NMR spectrum using standard acquisition parameters (e.g., 32 scans, 1-second relaxation delay).

Caption: Figure 2: Workflow for NMR Spectroscopic Analysis

Expected Spectral Data: The ^1H NMR spectrum is expected to show distinct signals corresponding to the aromatic protons and the protons of the acetyl and methoxy groups. The chemical shifts are influenced by the electron-donating methoxy groups and the electron-withdrawing acetyl group.

Proton Assignment	Expected Chemical Shift (δ , ppm)	Multiplicity	Integration
$-\text{COCH}_3$	$\sim 2.5 - 2.6$	Singlet	3H
$-\text{OCH}_3$ (C2 or C4)	$\sim 3.8 - 3.9$	Singlet	3H
$-\text{OCH}_3$ (C4 or C2)	$\sim 3.8 - 3.9$	Singlet	3H
Aromatic H (H3, H5, H6)	$\sim 6.4 - 7.8$	Multiplet	3H

Note: Specific aromatic proton assignments require more advanced 2D NMR techniques but will fall within the indicated range.

Infrared (IR) Spectroscopy

Principle: IR spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds (e.g., stretching, bending). The frequency of absorption is characteristic of the type of bond and its environment, making it an excellent tool for identifying functional groups.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- Instrument Preparation: Ensure the ATR crystal (e.g., diamond) is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.

- **Background Scan:** Record a background spectrum of the empty ATR stage. This is crucial to subtract the spectral contributions of air (CO₂ and H₂O).
- **Sample Application:** Place a small amount of the solid 1-(2,4-dimethoxyphenyl)ethanone powder directly onto the ATR crystal.
- **Pressure Application:** Lower the ATR press arm to ensure firm and even contact between the sample and the crystal.
- **Data Acquisition:** Acquire the IR spectrum, typically by co-adding 16 or 32 scans over a range of 4000-400 cm⁻¹.
- **Cleaning:** Clean the crystal thoroughly after the measurement.

Expected Spectral Data: The IR spectrum will be dominated by absorptions from the carbonyl group and the aromatic ring.

Functional Group	Vibration Type	Expected Wavenumber (cm ⁻¹)
C=O (Aryl Ketone)	Stretch	1660 - 1700
C=C (Aromatic)	Stretch	1500 - 1600
C-O (Aryl Ether)	Stretch	1200 - 1275 (asymmetric)
C-H (sp ²)	Stretch	3000 - 3100
C-H (sp ³)	Stretch	2850 - 3000

The strong absorption in the 1660-1700 cm⁻¹ region is a definitive indicator of the conjugated ketone functional group, a key structural feature of the molecule.

Mass Spectrometry (MS)

Principle: Mass spectrometry ionizes molecules and separates them based on their mass-to-charge ratio (m/z). It provides the exact molecular weight of the compound and, through fragmentation analysis, offers clues about its structure.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** Prepare a dilute solution of the compound (~1 mg/mL) in a volatile organic solvent like dichloromethane or ethyl acetate.
- **GC Method:**
 - **Injector:** Set to a high temperature (e.g., 250 °C) to ensure rapid volatilization.
 - **Column:** Use a nonpolar capillary column (e.g., DB-5ms).
 - **Oven Program:** Start at a low temperature (e.g., 100 °C), hold for 1-2 minutes, then ramp the temperature at a steady rate (e.g., 10 °C/min) up to a final temperature of 280 °C.
- **MS Method (Electron Ionization - EI):**
 - **Ion Source:** Use standard 70 eV electron ionization.
 - **Mass Analyzer:** Scan a mass range from m/z 40 to 400.
- **Analysis:** Inject a small volume (1 μ L) of the sample into the GC. The compound will travel through the column, separate from any impurities, and enter the mass spectrometer to be analyzed.

Expected Mass Spectrum:

- **Molecular Ion ($M^{+\bullet}$):** A prominent peak should be observed at $m/z = 180$, corresponding to the molecular weight of $C_{10}H_{12}O_3$.
- **Key Fragments:** A characteristic fragment is the acylium ion $[M-CH_3]^+$ at $m/z = 165$, resulting from the loss of a methyl radical from the acetyl group. This is a very common and diagnostically significant fragmentation pattern for methyl ketones.

Conclusion

This guide has outlined the essential physical characteristics and a comprehensive analytical workflow for the characterization of 1-(2,4-dimethoxyphenyl)ethanone. Through a combination of physicochemical measurements and spectroscopic techniques (NMR, IR, and MS), a self-

validating data package can be generated to confirm the identity, structure, and purity of the compound. The methodologies described herein provide a robust framework for researchers and drug development professionals engaged in the synthesis and analysis of novel acetophenone derivatives and other related small molecules.

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